

GSK4027 batch variability quality control purity $\geq 98\%$

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Compound Focus: **GSK 4027**

Cat. No.: S529459

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Biochemical Profile & Key Data

The quantitative data for GSK4027 from published literature is summarized in the table below for easy reference.

Assay Type	Target	Value (IC ₅₀ / K _i)	Experimental Details	Source
TR-FRET Binding Assay	PCAF Bromodomain	IC ₅₀ = 40 nM	Competition assay using a truncated PCAF bromodomain and a fluorescent ligand. [1]	
BROMOscan Assay	PCAF Bromodomain	K _i = 1.4 nM	High-throughput binding assay. [1]	
BROMOscan Assay	GCN5 Bromodomain	K _i = 1.4 nM	High-throughput binding assay. [1]	
Cellular NanoBRET Assay	Full-length PCAF in HEK293 cells	IC ₅₀ = 60 nM	Displacement of NanoLuc-tagged full-length PCAF from Halo-tagged histone H3.3 after 18 hours. [1] [2]	

Assay Type	Target	Value (IC ₅₀ / K _i)	Experimental Details	Source
Selectivity (BROMOscan)	BRD4 BD1 & BRD9	pIC ₅₀ <4.3 & 5.1	Demonstrates high selectivity over these and other bromodomains. [2]	

Experimental Protocols

Here are detailed methodologies for key experiments cited in the data.

Protocol 1: TR-FRET Binding Assay (Biochemical Potency) This protocol measures the direct displacement of a fluorescent tracer by GSK4027 from the PCAF bromodomain [1].

- **Principle:** Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).
- **Materials:**
 - Truncated PCAF bromodomain protein.
 - GSK4027 and control compounds (e.g., GSK4028, the negative control).
 - A fluorescently tagged bromodomain ligand (Tracer).
 - TR-FRET buffer.
 - A plate reader capable of TR-FRET detection.
- **Procedure:**
 - Prepare a dilution series of GSK4027 in a low-volume assay plate.
 - Add the PCAF bromodomain and the fluorescent tracer to the wells.
 - Incubate the mixture to allow for binding equilibrium.
 - Measure the TR-FRET signal. The signal decreases as the test compound displaces the tracer.
 - Plot the signal inhibition against the compound concentration to calculate the IC₅₀ value.

Protocol 2: Cellular NanoBRET Target Engagement This protocol confirms that GSK4027 engages its target in a live-cell context [1] [2].

- **Principle:** Bioluminescence Resonance Energy Transfer (BRET).
- **Materials:**
 - HEK293 cells.
 - Vectors for expression of:
 - **NanoLuc-tagged full-length PCAF** (Energy donor).
 - **HaloTag-tagged histone H3.3** (Energy acceptor).

- GSK4027 and control compounds.
- NanoBRET substrate.
- A plate reader capable of detecting BRET.
- **Procedure:**
 - Co-transfect HEK293 cells with the NanoLuc-PCAF and HaloTag-H3.3 vectors.
 - Seed transfected cells into an assay plate.
 - Treat cells with a dilution series of GSK4027 for 18 hours.
 - Add the NanoBRET substrate to the culture medium.
 - Measure the BRET ratio. A decrease in the BRET signal indicates that GSK4027 is displacing the NanoLuc-PCAF from the HaloTag-H3.3 histone, confirming cellular target engagement.
 - Plot the BRET ratio against the compound concentration to calculate the cellular IC₅₀.

Troubleshooting Common Issues

- **Issue: Low Potency in Cellular Assays**

- **Potential Cause:** Reduced cell permeability or compound efflux.
- **Solution:** Verify assay health controls. GSK4027 was optimized for cell penetration [3], but check cellular health and membrane integrity. Ensure proper DMSO concentration (typically ≤0.1%).

- **Issue: Inconsistent Results Between Batches**

- **Potential Cause:** Batch-to-batch variability or compound degradation.
- **Solution:** Source GSK4027 from reputable suppliers. Upon receipt, confirm compound identity and purity (e.g., via HPLC). Adhere to storage recommendations: typically **-20°C to -80°C** in desiccated conditions, using freshly opened, anhydrous DMSO for stock solutions [2].

Frequently Asked Questions

- **What is the recommended negative control for GSK4027?**

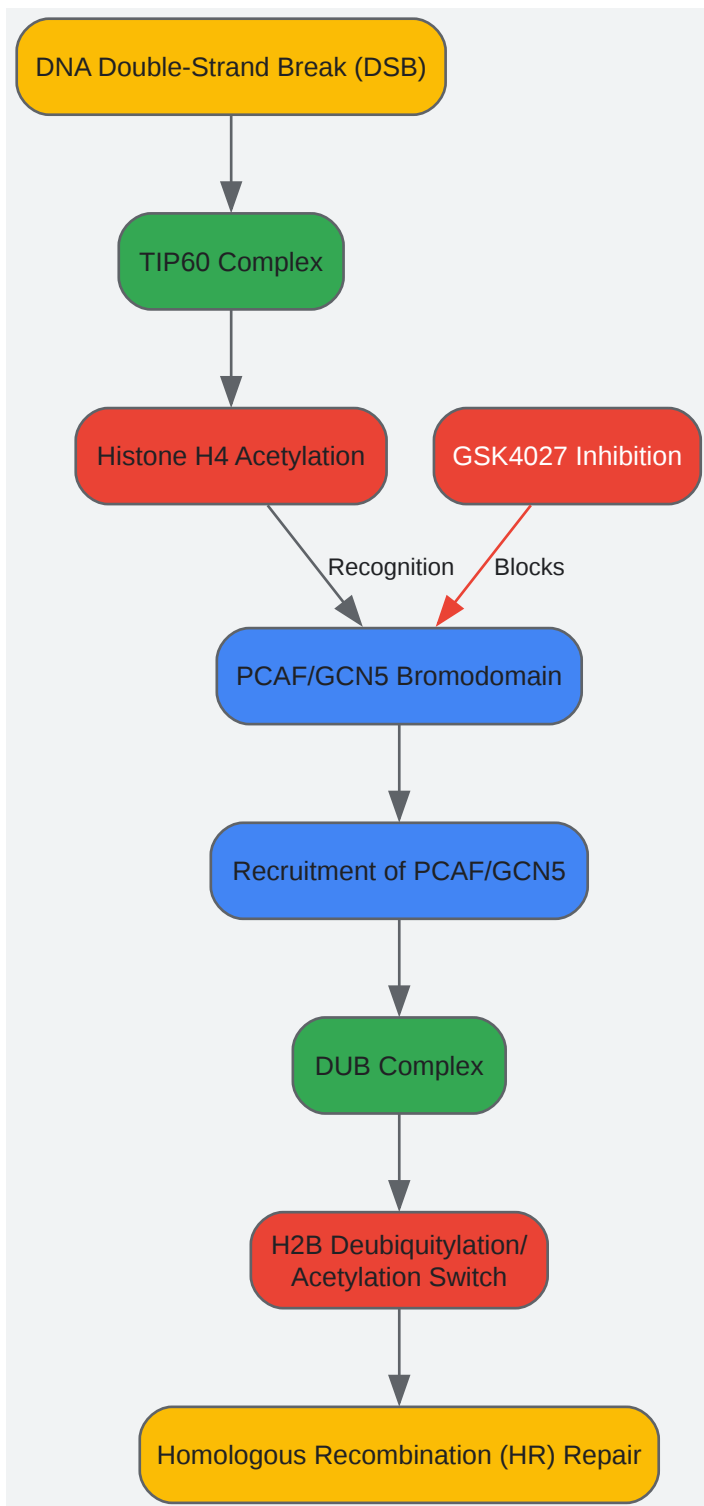
- The enantiomeric compound **GSK4028** is the designed negative control. It is structurally nearly identical but has significantly reduced affinity for the PCAF/GCN5 bromodomain and should be used to confirm that observed effects are on-target [3] [1].

- **What is the evidence for GSK4027's selectivity?**

- GSK4027 demonstrates **≥18,000-fold selectivity** over the BET bromodomain family and **≥70-fold selectivity** over other non-BET bromodomains in a broad BROMOscan panel. An internal cross-screening panel of 53 assays revealed no off-target binding below 3 μM [3] [1].
- **How should I store and handle GSK4027 stock solutions?**
 - As a powder, store at **-20°C**. Prepare stock solutions in high-quality, anhydrous DMSO. Aliquot stock solutions to avoid repeated freeze-thaw cycles. Store aliquots at **-80°C for up to 2 years** or **-20°C for up to 1 year** [2].

Biological Context of PCAF/GCN5

The following diagram illustrates the biological pathway involving PCAF/GCN5 and the mechanism of GSK4027, which is relevant for understanding its use in DNA damage research.



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Important Technical Notes

- **Purity and Sourcing:** The search results do not specify a universal purity standard (e.g., $\geq 98\%$) for GSK4027. You should verify the Certificate of Analysis (CoA) provided by your commercial supplier for the specific purity of each batch [2].
- **Handling and Storage:** Proper handling is critical for maintaining compound integrity. Using anhydrous DMSO and creating single-use aliquots are best practices to ensure experimental consistency.

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References

1. GSK4027 for PCAF and GCN5 Bromodomains [thesgc.org]
2. GSK 4027 | PCAF Probe [medchemexpress.com]
3. Discovery of a Potent, Cell Penetrant, and Selective p300/ ... [pubmed.ncbi.nlm.nih.gov]

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